

# Personal protective equipment for handling Fexagratinib

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# Essential Safety and Handling Guide for Fexagratinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Fexagratinib** (also known as AZD4547), a potent inhibitor of the fibroblast growth factor receptor (FGFR) family. Adherence to these procedures is essential to ensure the safety of laboratory personnel and the integrity of research.

## **Hazard Identification and Safety Precautions**

**Fexagratinib** is classified as a hazardous substance. According to available safety data, it is toxic if swallowed and may cause damage to organs through prolonged or repeated exposure. [1][2]

Table 1: GHS Hazard Classification for **Fexagratinib** 



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1][2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Specific Target Organ Toxicity, Repeated Exposure	1	H372: Causes damage to organs through prolonged or repeated exposure[1][2]

#### **Personal Protective Equipment (PPE)**

Due to the hazardous nature of **Fexagratinib**, stringent adherence to PPE protocols is mandatory. The following table outlines the required PPE for handling this compound.

Table 2: Personal Protective Equipment (PPE) for Handling Fexagratinib

Body Part	Required PPE	Standard
Hands	Chemical-resistant gloves (e.g., Nitrile)	ASTM F1671 or EN 374
Eyes	Safety glasses with side shields or goggles	ANSI Z87.1 or EN 166
Respiratory	NIOSH-approved respirator (e.g., N95 or higher) for handling powder	Follow OSHA 29 CFR 1910.134
Body	Laboratory coat	

## **Operational Plan for Handling Fexagratinib**

A systematic approach to handling **Fexagratinib** from receipt to disposal is crucial for minimizing exposure risk.

#### **Receiving and Storage**

• Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.



- Storage: Store **Fexagratinib** in a cool, dry, and well-ventilated area, away from incompatible materials. Keep the container tightly closed. The compound is soluble in DMSO.[3][4]
- Inventory: Maintain a detailed log of the amount of Fexagratinib received, used, and disposed of.

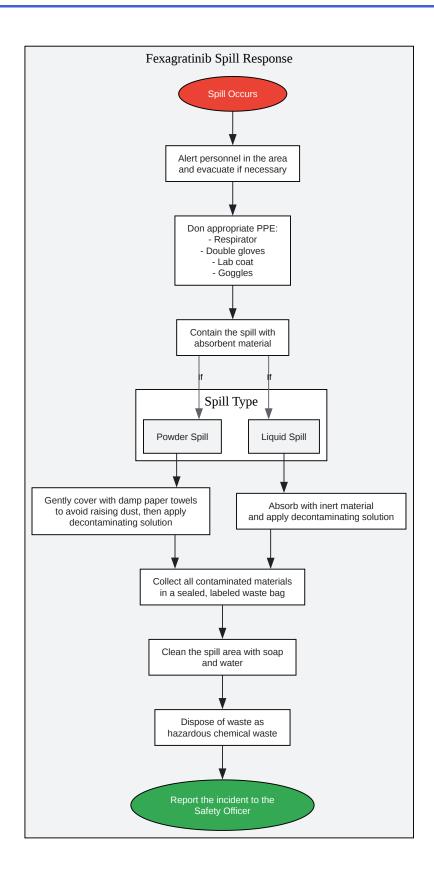
#### **Preparation of Solutions**

- Designated Area: All handling of powdered Fexagratinib should be conducted in a
  designated area, such as a chemical fume hood or a biological safety cabinet, to prevent
  inhalation of dust.
- Weighing: Use a balance with a draft shield when weighing the powder.
- Dissolving: When preparing solutions, add the solvent to the Fexagratinib powder slowly to avoid splashing. As noted, Fexagratinib is soluble in DMSO.[3][4]

## Spill Response Plan

In the event of a **Fexagratinib** spill, immediate and appropriate action is necessary to contain the material and decontaminate the area. The following workflow provides a step-by-step guide for spill response.





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Caption: Workflow for **Fexagratinib** Spill Response.



#### **Disposal Plan**

Proper disposal of **Fexagratinib** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Collection: All disposable materials that have come into contact with Fexagratinib, including gloves, pipette tips, and empty vials, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Disposal: The collected hazardous waste must be disposed of through an approved chemical waste disposal service.[1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Fexagratinib** down the drain or in the regular trash.
- Decontamination of Reusable Items: Any non-disposable equipment should be thoroughly decontaminated using a validated procedure before being used for other purposes.

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